

Technical Guide: D-(+)-Maltose Monohydrate-UL-13C12

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: *D-(+)-Maltose Monohydrate-UL-13C12*

Cat. No.: *B1161240*

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Precision Tools for Glycomics and Metabolic Flux Analysis[1]

Executive Summary

D-(+)-Maltose Monohydrate-UL-13C12 is a high-fidelity stable isotope standard where all twelve carbon atoms in the disaccharide backbone are replaced with Carbon-13 (

C).[1] Unlike partially labeled analogs, the "Uniformly Labeled" (UL) configuration provides a distinct mass shift of +12.04 Da, moving the analyte signal well beyond the interference window of natural isotopic envelopes.

This guide details the physicochemical architecture, critical applications in Metabolic Flux Analysis (MFA), and validated LC-MS/MS protocols for this compound.[1] It is designed for researchers requiring absolute quantification of maltose in complex matrices (fermentation broths, plasma, plant tissues) or those mapping carbon kinetics in carbohydrate metabolism.[1]

Chemical Architecture & Isotopic Purity

Structural Definition

The molecule consists of two D-glucopyranosyl units linked by an α -1,4-glycosidic bond.^[1] In the UL-13C12 variant, every carbon position—from the anomeric C1 to the exocyclic C6 on both rings—is enriched with

C (>99 atom %).^[1]

- Chemical Formula (Anhydrous):

C

H

O

^[1]

- Form: Monohydrate (crystalline solid containing one water molecule per maltose molecule).^[1]
- CAS Number (Labeled): 2483735-61-9 (generic for labeled maltose variants, verify specific vendor lots).^[1]

The "Monohydrate" Distinction in Quantitation

Critical Note for Stock Preparation: The "Monohydrate" designation affects gravimetric preparation but not mass spectrometric detection.

- Weighing: You must account for the water of hydration.
 - MW (Unlabeled Monohydrate): ~360.31 g/mol ^[1]
 - MW (UL-13C12 Monohydrate): ~372.35 g/mol ^[1]
- Detection (LC-MS): The water molecule is typically shed in the desolvation process of Electrospray Ionization (ESI).^[1] The detector sees the anhydrous ion.

- Target Ion

(compared to 343.30 for natural maltose).[1]

Comparative Specifications

Feature	Natural D-(+)-Maltose	D-(+)-Maltose-UL-13C12
Carbon Source	C (98.9%), C (1.1%)	C (>99%)
Monohydrate MW	360.31 Da	372.35 Da
Anhydrous Mass	342.30 Da	354.34 Da
Mass Shift ()	Reference	+12.040 Da
NMR Signature	Singlets (decoupled)	Complex multiplets (coupling)

Analytical Utility: Why Uniform Labeling? Isotope Dilution Mass Spectrometry (IDMS)

In quantitative glycomics, matrix effects (ion suppression/enhancement) compromise accuracy. [1] D-(+)-Maltose-UL-13C12 serves as the ideal Internal Standard (IS).[1]

- Mechanism: It co-elutes exactly with natural maltose in HILIC chromatography but is spectrally distinct.
- Benefit: Any signal loss due to matrix interference affects both the analyte and the IS equally. The ratio remains constant, ensuring precise quantification.

NMR Spectroscopy

In Nuclear Magnetic Resonance, the UL-13C12 variant is used to determine complex carbohydrate structures via

C-

C connectivity experiments (e.g., INADEQUATE, TOCSY).[1] The uniform labeling allows tracing of the carbon backbone without gaps.

Application: Metabolic Flux Analysis (MFA)

In drug development and fermentation optimization, researchers use D-(+)-Maltose-UL-13C12 to trace metabolic pathways.[1] Unlike glucose tracers, maltose tracers specifically interrogate the maltose/maltodextrin transport systems (e.g., MalE/MalF/MalG complex in bacteria).[1]

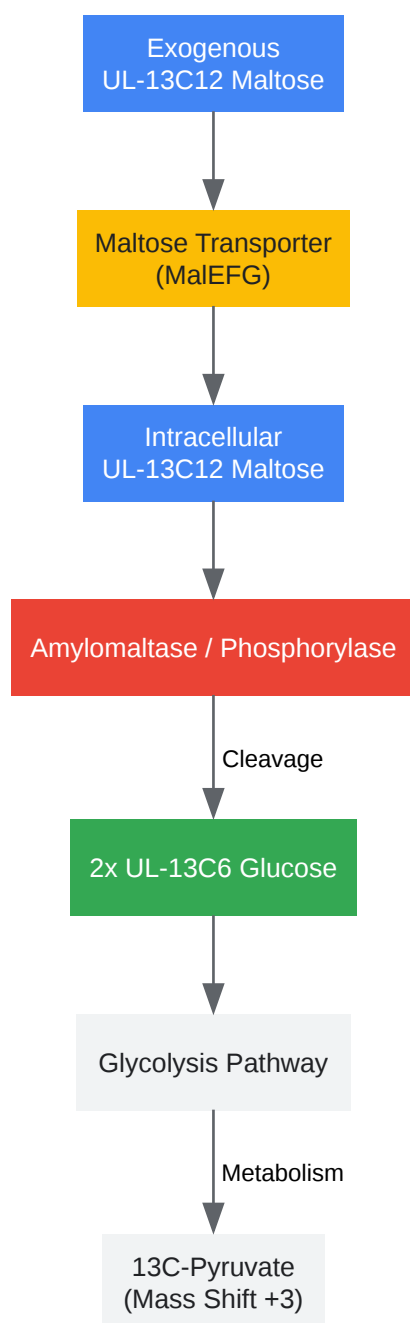
Pathway Tracing Logic

- Uptake: The labeled maltose enters the cell.
- Hydrolysis: Maltose phosphorylase or amylomaltase cleaves the bond.
- Flux: The resulting glucose units (now

C

-Glucose) enter Glycolysis or the Pentose Phosphate Pathway.[1]

- Readout: By measuring the isotopologue distribution in downstream metabolites (Pyruvate, Lactate, Citrate), researchers calculate the intracellular flux rates.



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Figure 1: Metabolic fate of D-(+)-Maltose-UL-13C12.[1] The disaccharide is transported intact, then cleaved into two uniformly labeled glucose units, propagating the carbon isotope signature into central metabolism.

Experimental Protocol: LC-MS/MS Quantification

Objective: Absolute quantification of maltose in plasma or fermentation broth using HILIC-MS/MS.

Reagents & Preparation

- Stock Solution (1 mg/mL): Dissolve 1.0 mg of **D-(+)-Maltose Monohydrate-UL-13C12** in 1.0 mL of 50:50 Acetonitrile:Water.
 - Storage: -20°C (Stable for 6 months).[1]
- Working Internal Standard (IS): Dilute Stock to 10 µg/mL in 80% Acetonitrile.

Sample Preparation (Protein Precipitation)

- Aliquot 50 µL of biological sample (plasma/media).[1]
- Add 200 µL of Working IS (10 µg/mL in 80% ACN).
 - Note: The high organic content precipitates proteins and introduces the IS simultaneously.
- Vortex for 30 seconds; Centrifuge at 12,000 x g for 10 mins at 4°C.
- Transfer supernatant to an autosampler vial.

HILIC Chromatography Conditions

Maltose is highly polar and retains poorly on C18. Hydrophilic Interaction Liquid Chromatography (HILIC) is mandatory.[1]

- Column: Waters XBridge BEH Amide (2.1 x 100 mm, 2.5 µm) or equivalent.[1]
- Mobile Phase A: 10 mM Ammonium Acetate in Water, pH 9.0 (High pH improves sugar ionization).[1]
- Mobile Phase B: Acetonitrile.
- Gradient:
 - 0-1 min: 90% B[1]

- 1-8 min: 90%
- 60% B^[1]
- 8-10 min: 60% B^[1]
- 10.1 min: Re-equilibrate at 90% B.

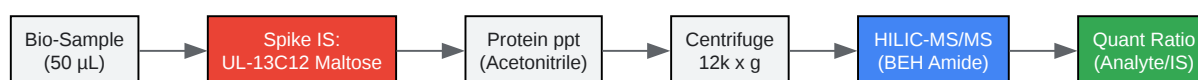
Mass Spectrometry (MRM Parameters)

Operate in Negative Ion Mode (ESI-) for best sensitivity, or Positive Mode (ESI+) as ammonium adducts.^[1]

Analyte	Polarity	Precursor ()	Product ()	Collision Energy
Maltose (Natural)	ESI (-)	341.1	179.0 (Glucose unit)	15 eV
Maltose-UL-13C12	ESI (-)	353.1	185.0 (-Glc)	15 eV

Note: In Positive mode, look for

.^[1] Natural: 360.3; Labeled: 372.3.



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Figure 2: Analytical workflow for IDMS quantification of maltose.^[1]

Stability & Handling

- Hygroscopic Nature: The monohydrate form is relatively stable, but the anhydrous powder is hygroscopic. Always equilibrate the vial to room temperature before opening to prevent

condensation.

- Isotopic Exchange: The carbon backbone is non-exchangeable. The label is stable at all pH levels typically encountered in biological extraction (pH 2-10).^[1]
- Sterilization: If using in cell culture, filter-sterilize (0.22 µm) aqueous stocks. Do not autoclave, as caramelization/hydrolysis may occur at high temperatures.

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- To cite this document: BenchChem. [Technical Guide: D-(+)-Maltose Monohydrate-UL-13C12]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1161240/docs#technical-guide-d-maltose-monohydrate-ul-13c12\]](https://www.benchchem.com/product/b1161240/docs#technical-guide-d-maltose-monohydrate-ul-13c12)

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